# Uvarigranol C: A Technical Overview of Spectroscopic Analysis

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Uvarigranol C* |
| *CAS No.:* | *287194-67-6* |
| *Cat. No.:* | *B1654889* |

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For researchers, scientists, and professionals in drug development, understanding the precise chemical structure of a natural product is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are fundamental to this process. This guide provides a framework for the spectroscopic data and experimental protocols associated with the characterization of cyclohexene derivatives, with a focus on the context of compounds like **Uvarigranol C**.

While a comprehensive public data repository for the complete spectroscopic profile of **Uvarigranol C** is not readily available in the searched scientific literature, this document outlines the expected data and the methodologies used for the structural elucidation of similar natural products isolated from the Uvaria genus.

## Spectroscopic Data Summary

The following tables represent the typical format and type of data obtained for a compound like **Uvarigranol C**. The specific chemical shifts and absorption bands would be unique to its structure.

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## Table 1: NMR Spectroscopic Data for **Uvarigranol C** (Hypothetical)

| Position | $^{13}$C Chemical Shift (δ) | $^{1}$H Chemical Shift (δ) | Key HMBC Correlations | Key COSY Correlations |
|---|---|---|---|---|
| 1 | Value | Value (multiplicity, J) | H-X, H-Y | H-Z |
| 2 | Value | Value (multiplicity, J) | H-X, H-Y | H-Z |
| 3 | Value | Value (multiplicity, J) | H-X, H-Y | H-Z |
| ... | ... | ... | ... | ... |

Note: The actual data for **Uvarigranol C** is not available in the public domain based on the conducted search.

## Table 2: Mass Spectrometry and Infrared Spectroscopy Data

| Technique | Parameter | Observed Value |
|---|---|---|
| MS (ESI-HRMS) | $[M+H]^+$ | m/z value |
| Molecular Formula | $C_xH_yO_n$ | |
| IR (KBr) | Absorption Bands ($\nu_{max}$) | $cm^{-1}$ values (e.g., -OH, C=O, C=C) |

# Experimental Protocols

The structural elucidation of a novel natural product involves a series of detailed experimental procedures.

## Isolation of **Uvarigranol C**

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Natural products from the Uvaria species are typically isolated from the roots, stem bark, or leaves of the plant. A general procedure would involve:

- Extraction: The dried and powdered plant material is extracted with a series of solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol.
- Fractionation: The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of solvents to separate the components based on polarity.
- Purification: Fractions containing the compound of interest are further purified using techniques like preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

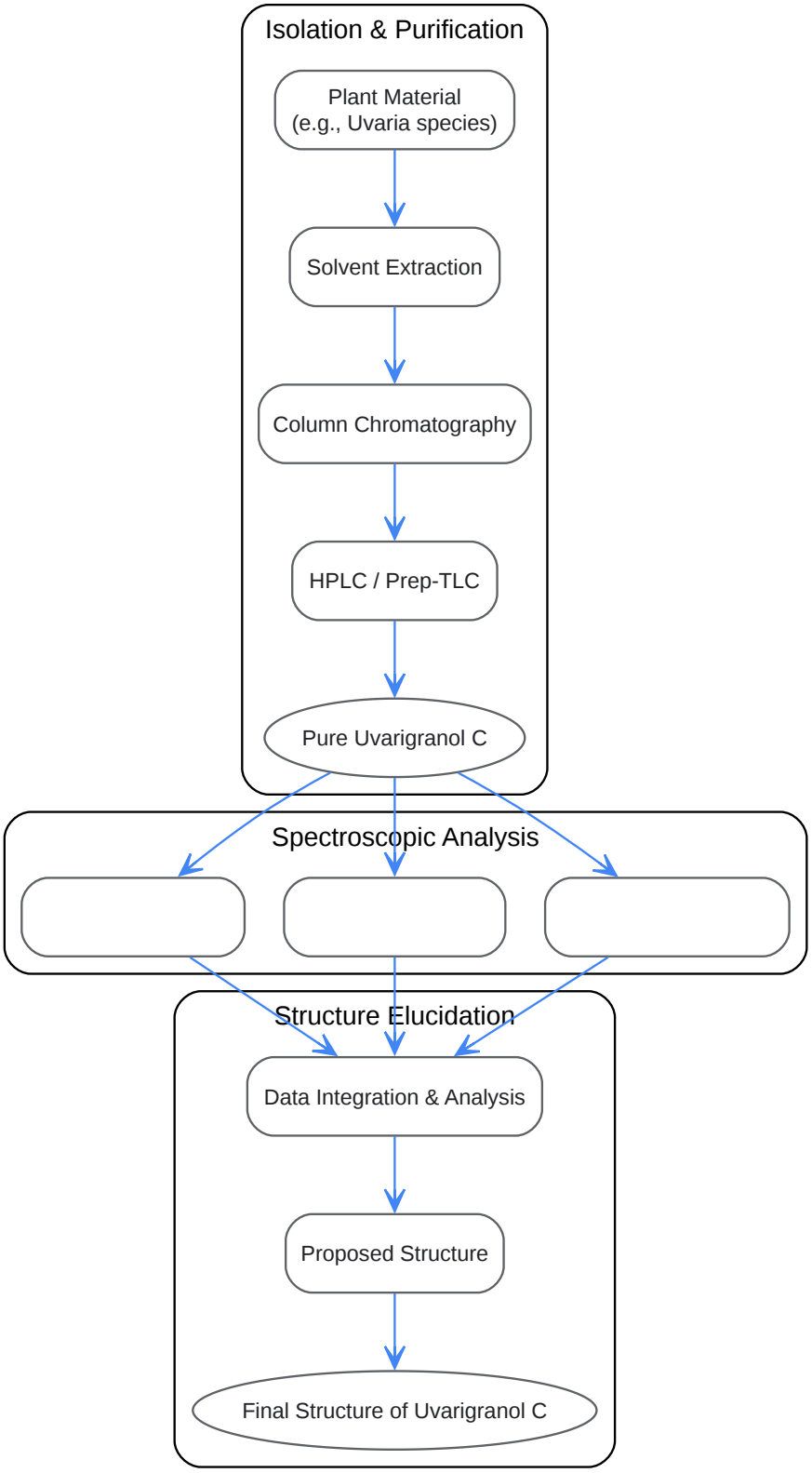
## Spectroscopic Analysis

- NMR Spectroscopy: $^{1}H$ NMR, $^{13}C$ NMR, and 2D NMR (COSY, HSQC, HMBC, NOESY) spectra are recorded on a high-field spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent such as $CDCl_3$ or $CD_3OD$. Tetramethylsilane (TMS) is typically used as an internal standard.
- Mass Spectrometry: High-resolution mass spectra are often acquired using an Electrospray Ionization (ESI) source coupled with a Time-of-Flight (TOF) or Orbitrap mass analyzer to determine the exact mass and molecular formula.
- Infrared Spectroscopy: The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically with the sample prepared as a KBr pellet or a thin film, to identify the functional groups present in the molecule.

# Logical Workflow for Spectroscopic Analysis

The process of characterizing a novel natural product like **Uvarigranol C** follows a logical progression, starting from isolation and culminating in the complete structural elucidation. The following diagram illustrates this typical workflow.

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Caption: Workflow for the isolation and structural elucidation of a natural product.

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This guide provides a foundational understanding of the spectroscopic data and methodologies essential for the characterization of complex natural products. While specific data for **Uvarigranol C** remains to be publicly documented, the principles and protocols outlined here are standard practice in the field of natural product chemistry and drug discovery.

- To cite this document: BenchChem. [Uvarigranol C: A Technical Overview of Spectroscopic Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1654889/docs#uvarigranol-c-a-technical-overview-of-spectroscopic-analysis]

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